

2-[(2-Chlorophenyl)carbamoyl]benzoic Acid: Chemical Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-[(2-Chlorophenyl)carbamoyl]benzoic acid
CAS No.:	6273-12-7
Cat. No.:	B1606570

[Get Quote](#)

Abstract **2-[(2-Chlorophenyl)carbamoyl]benzoic acid** (CAS: 6273-12-7) is a critical intermediate in the synthesis of heterocyclic compounds, particularly

-substituted phthalimides and acridones. As an analog of the auxin transport inhibitor

-1-naphthylphthalamic acid (Naptalam), it possesses significant biological relevance in agrochemistry and plant physiology. This technical guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, stability profile, and applications in drug development and chemical research.

Chemical Identity & Structural Analysis[1][2][3] Nomenclature and Identification

- IUPAC Name: **2-[(2-Chlorophenyl)carbamoyl]benzoic acid**
- Common Synonyms:

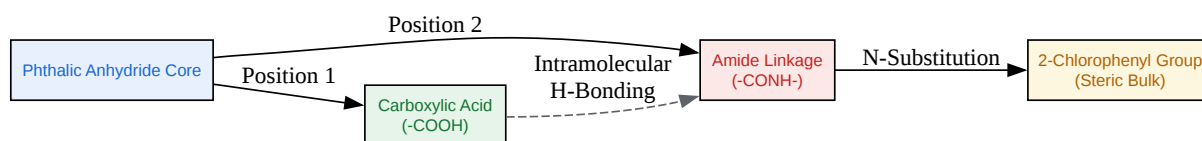
-(2-Chlorophenyl)phthalamic acid; 2-[(2-Chlorophenyl)aminocarbonyl]benzoic acid

- CAS Number: 6273-12-7
- Molecular Formula: C₁₄H₉ClNO₃
- Molecular Weight: 275.69 g/mol

Structural Features

The molecule consists of a phthalic acid scaffold where one carboxylic acid group has been converted to an amide via reaction with 2-chloroaniline.

- **Ortho-Substitution:** The chlorine atom at the ortho position of the aniline ring introduces significant steric hindrance, influencing the rotational barrier of the amide bond and the planarity of the system.
- **Intramolecular Hydrogen Bonding:** A strong hydrogen bond exists between the amide proton (N-H) and the adjacent carboxylic acid carbonyl oxygen, stabilizing the "open" phthalamic acid form against cyclization under mild conditions.
- **Tautomeric Equilibrium:** While primarily existing as the open-chain amic acid, it exists in equilibrium with the pseudo-acid (hydroxy-lactone) form, particularly in solution, which is a key factor in its reactivity.



[Click to download full resolution via product page](#)

Figure 1: Structural connectivity and key intramolecular interactions stabilizing the phthalamic acid scaffold.

Physicochemical Properties[1][2][3][5][6][7][8]

Property	Value / Description
Physical State	White to off-white crystalline solid
Melting Point	160–170 °C (Decomposes to phthalimide)
Solubility (Water)	Very low (< 0.1 mg/mL at pH 7)
Solubility (Organic)	Soluble in DMSO, DMF, Ethanol, Acetone
Solubility (Base)	Soluble in aqueous NaHCO (forms carboxylate salt)
pKa	~3.5–4.0 (Carboxylic acid moiety)
Stability	Metastable; cyclizes to -(2-chlorophenyl)phthalimide upon heating or dehydration

Stability and Cyclization

The most critical chemical property of **2-[(2-chlorophenyl)carbamoyl]benzoic acid** is its tendency to undergo dehydrative cyclization.

- **Thermal Instability:** Upon heating above its melting point or in high-boiling solvents (e.g., xylene), the molecule loses water to form the thermodynamically stable

-(2-chlorophenyl)phthalimide.

- **Acid-Catalyzed Cyclization:** In the presence of strong acids or dehydrating agents (e.g., SOCl

, Ac

O), cyclization is rapid. This reaction is reversible under basic hydrolysis conditions.

Synthesis & Reaction Mechanisms[4]

The synthesis exploits the nucleophilic attack of 2-chloroaniline on phthalic anhydride. This reaction is highly atom-economical but requires precise temperature control to prevent premature cyclization to the imide.

Synthetic Pathway (Phthalamic Acid Formation)

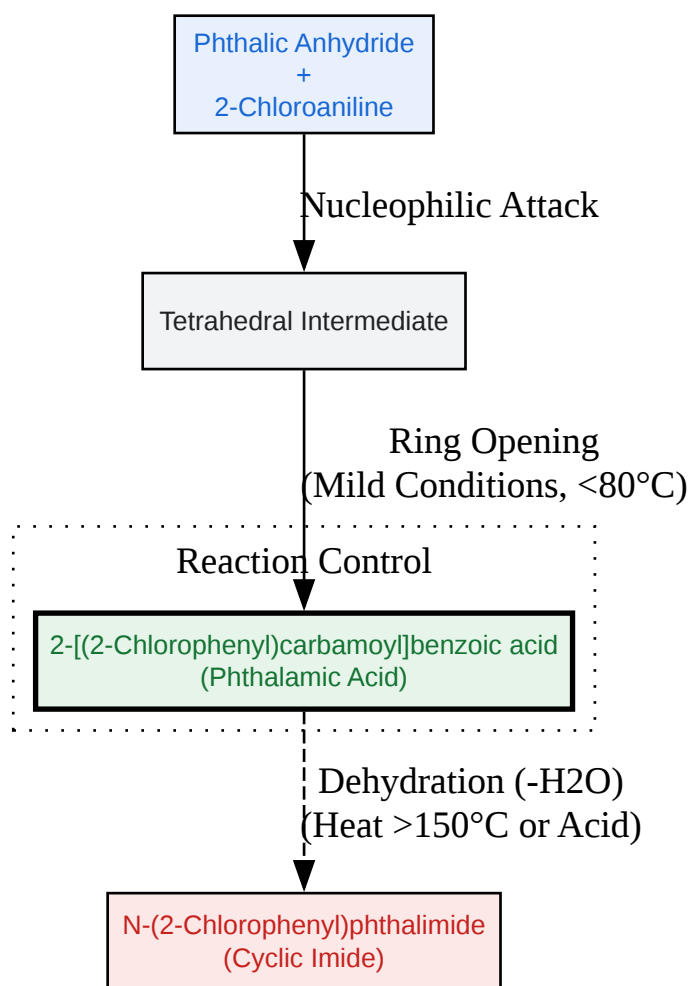
Reaction:

Mechanism:

- **Nucleophilic Attack:** The lone pair of the aniline nitrogen attacks one of the carbonyl carbons of the phthalic anhydride.
- **Ring Opening:** The anhydride ring opens, generating the carboxylate anion and the protonated amide.
- **Proton Transfer:** Rapid proton transfer yields the neutral phthalamic acid.

Cyclization to Phthalimide (Side Reaction/Next Step)

If the reaction temperature is too high ($>100^{\circ}\text{C}$) or if a dehydrating agent is present, the carboxylic acid $-\text{OH}$ attacks the amide carbonyl (or vice versa), eliminating water to form the five-membered imide ring.



[Click to download full resolution via product page](#)

Figure 2: Synthetic pathway distinguishing between the kinetic phthalamic acid product and the thermodynamic phthalimide product.

Experimental Protocols

Synthesis of 2-[(2-Chlorophenyl)carbamoyl]benzoic Acid

Objective: Selective formation of the open-chain acid without cyclization.

Reagents:

- Phthalic anhydride (1.0 eq, 14.8 g)
- 2-Chloroaniline (1.0 eq, 12.7 g)

- Glacial Acetic Acid (Solvent, 100 mL) or Toluene (for precipitation method)

Procedure:

- Dissolution: Dissolve phthalic anhydride in glacial acetic acid (or toluene) in a round-bottom flask.
- Addition: Add 2-chloroaniline dropwise at room temperature with vigorous stirring.
- Reaction:
 - Method A (Acetic Acid): Heat the mixture gently to 50–60°C for 1 hour. A solid precipitate should begin to form.
 - Method B (Toluene): Stir at room temperature for 4–6 hours. The product often precipitates directly as it is less soluble than the reactants.
- Isolation: Cool the mixture to 0–5°C in an ice bath to maximize precipitation.
- Filtration: Filter the white solid under vacuum.
- Washing: Wash the cake with cold solvent (cold acetic acid or toluene) followed by a small amount of cold ethanol to remove unreacted amine.
- Drying: Dry in a vacuum oven at 40°C. Do not overheat, as this will cause cyclization to the phthalimide.

Validation:

- IR Spectroscopy: Look for broad -OH stretch (2500–3000 cm⁻¹) and two distinct carbonyl peaks: Acid C=O (~1700 cm⁻¹) and Amide C=O (~1650 cm⁻¹). Absence of the imide doublet (1770/1710 cm⁻¹) confirms the open chain.

Conversion to Acridone (Application)

This compound is a precursor for 1-chloro-9(10H)-acridone via Friedel-Crafts cyclization.

- Acid Chloride Formation: Treat the phthalamic acid with SOCl
(forms the acid chloride and potentially the pseudo-chloride).
- Cyclization: Add AlCl
or heat with Polyphosphoric Acid (PPA) at 120°C.
- Result: Intramolecular acylation of the chlorophenyl ring yields the acridone core.

Applications in Drug Development & Research[5] Auxin Transport Inhibition

2-[(2-Chlorophenyl)carbamoyl]benzoic acid is a structural analog of Naptalam (
-1-naphthylphthalamic acid), a commercial herbicide and auxin transport inhibitor.

- Mechanism: These compounds bind to the Naphthylphthalamic Acid Receptor (NPA receptor) on the plasma membrane of plant cells, inhibiting the efflux of indole-3-acetic acid (IAA).
- SAR Utility: In structure-activity relationship (SAR) studies, the 2-chloro analog helps define the steric requirements of the phenyl ring binding pocket. The ortho-chloro substituent provides a steric clash that modulates binding affinity compared to the planar naphthyl ring.

Synthetic Intermediate

- Acridone Alkaloids: Used in the synthesis of acridone-based anticancer agents (e.g., DNA intercalators).
- Phthalimide Derivatives: Precursor to
-substituted phthalimides which exhibit anticonvulsant (thalidomide analogs) and antimicrobial properties.

References

- Synthesis of Phthalamic Acids
 - Title: "The reaction of phthalic anhydride and amines yielding transient amides and phthalimides."
 - Source: ResearchG
 - URL:
- Biological Activity (Auxin Transport)
 - Title: "Structure-activity relationships of N-arylphthalamic acids as inhibitors of auxin transport."
 - Source: Phytochemistry[1]
 - Context: Describes the activity of N-phenylphthalamic acid deriv
- Chemical Properties & CAS Data
 - Title: "2-(2-carbamoylphenyl)benzoic Acid | C14H11NO3 | CID 2833636" (Analog Reference)[2]
 - Source: PubChem[2][3][4]
 - URL:[2]
- General Synthesis of Phthalimides/Phthalamic Acids
 - Title: "Phthalic anhydride: a valuable substrate in organic transformations"[5]
 - Source: PMC / NIH
 - URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. 2-\(2-carbamoylphenyl\)benzoic Acid | C₁₄H₁₁NO₃ | CID 2833636 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Phosphorodichloridic acid, phenyl ester | C₆H₅Cl₂O₂P | CID 13038 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Phthalic anhydride - Wikipedia \[en.wikipedia.org\]](#)
- [5. Phthalic anhydride \(PA\): a valuable substrate in organic transformations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [2-[(2-Chlorophenyl)carbamoyl]benzoic Acid: Chemical Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1606570/docs#2-2-chlorophenyl-carbamoyl-benzoic-acid-chemical-properties-synthesis-and-applications\]](https://www.benchchem.com/product/b1606570/docs#2-2-chlorophenyl-carbamoyl-benzoic-acid-chemical-properties-synthesis-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check